

(S)-Atenolol-d7 CAS number and molecular weight

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Compound of Interest

Compound Name: (S)-Atenolol-d7

Cat. No.: B1140565

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Technical Guide: (S)-Atenolol-d7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(S)-Atenolol-d7**, a deuterated isotopologue of the active (S)-enantiomer of Atenolol. This document details its chemical properties, mechanism of action, and relevant experimental protocols, making it a valuable resource for researchers in pharmacology and drug development.

Core Chemical and Physical Data

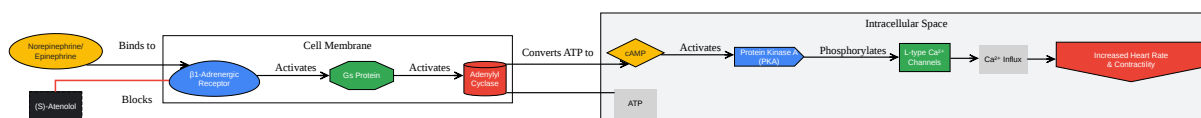
(S)-Atenolol-d7 is the deuterated form of (S)-Atenolol, a selective β_1 -adrenergic receptor antagonist. The incorporation of seven deuterium atoms provides a stable isotopic label, making it an ideal internal standard for pharmacokinetic and metabolic studies.

Property	Value	Citations
CAS Number	1309283-20-2	[1] [2] [3]
Molecular Formula	C ₁₄ H ₁₅ D ₇ N ₂ O ₃	[1]
Molecular Weight	273.38 g/mol	[1] [3] [4]
Appearance	White Solid	[1]
Storage	2-8°C Refrigerator	[1]

Mechanism of Action

Atenolol is a cardioselective β -1 adrenergic antagonist that competitively binds to β -1 adrenergic receptors primarily located in the heart and vascular smooth muscle.[1] This selective blockade inhibits the chronotropic and inotropic actions of endogenous catecholamines like epinephrine and norepinephrine.[1] The primary downstream effects of this receptor antagonism are a reduction in heart rate, myocardial contractility, and blood pressure. [1][5]

The signaling pathway initiated by the activation of β 1-adrenergic receptors, and its inhibition by Atenolol, is depicted below.



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